

An In-depth Technical Guide to the Physical Properties of Heptadecyl Acrylate Monomer

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Compound of Interest

Compound Name: *Heptadecyl acrylate*

Cat. No.: *B13791135*

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Introduction

Heptadecyl acrylate (C17A) is a long-chain alkyl acrylate monomer that serves as a crucial building block in the synthesis of a diverse range of polymers. Its characteristic hydrophobic nature, conferred by the long heptadecyl chain, combined with the reactivity of the acrylate group, makes it a valuable component in the formulation of materials with tailored properties. This technical guide provides a comprehensive overview of the core physical properties of **Heptadecyl acrylate** monomer, offering essential data and methodologies for professionals in research and development.

Core Physical Properties

The physical characteristics of **Heptadecyl acrylate** are fundamental to its handling, processing, and the properties of the resulting polymers. A summary of these key properties is presented in the table below.

Data Presentation: Physical Properties of Heptadecyl Acrylate

Property	Value	Units	Notes
Molecular Weight	310.5	g/mol	[1] [2]
Appearance	Clear, colorless liquid	-	At room temperature
Density	0.87	g/cm ³	At 25 °C
Boiling Point	> 174	°C	
Melting Point	< -100	°C	
Viscosity	11	mPa·s	At 25 °C
Vapor Pressure	0.000125	hPa	At 32 °C
Flash Point	146.5	°C	
CAS Number	28343-58-0	-	[1] [2]

Solubility Profile

The solubility of **Heptadecyl acrylate** is a critical parameter for its use in polymerization reactions and formulations. Due to its long alkyl chain, **Heptadecyl acrylate** is a hydrophobic monomer.[\[3\]](#)

- Water Solubility: It is sparingly soluble in water.
- Organic Solvent Solubility: It is soluble in a range of common organic solvents. The solubility of acrylate esters is generally dictated by the nature of the side chain.[\[4\]](#) For long-chain acrylates like **Heptadecyl acrylate**, solubility is higher in non-polar and moderately polar solvents such as:
 - Toluene
 - Anisole
 - Dichloromethane
 - Methanol (in which it is used for precipitation of the polymer)[\[5\]](#)

The principle of "like dissolves like" is applicable, where its hydrophobic nature dictates its miscibility with organic solvents.

Experimental Protocols for Physical Property Determination

While specific experimental protocols for **Heptadecyl acrylate** are not readily available in the public domain, the following are general, well-established methodologies for determining the key physical properties of liquid monomers.

Density Measurement

The density of a liquid monomer like **Heptadecyl acrylate** can be accurately determined using a pycnometer or a digital density meter.

- Pycnometer Method:
 - The pycnometer, a glass flask with a close-fitting ground glass stopper with a capillary tube through it, is first weighed empty and dry.
 - It is then filled with a reference liquid of known density (e.g., deionized water) and weighed again to determine its volume.
 - The pycnometer is then thoroughly dried and filled with **Heptadecyl acrylate**.
 - The weight of the pycnometer filled with the monomer is recorded.
 - The density is calculated by dividing the mass of the monomer by the volume of the pycnometer.

Boiling Point Determination

The boiling point can be determined using ebulliometry.

- A small sample of **Heptadecyl acrylate** is placed in a boiling tube equipped with a thermometer and a capillary tube sealed at one end.
- The boiling tube is heated in a heating bath (e.g., an oil bath).

- As the temperature rises, a continuous stream of bubbles will emerge from the capillary tube.
- The heat is then removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Melting Point Determination

For substances with very low melting points like **Heptadecyl acrylate** (< -100 °C), a cryostat with a specialized melting point apparatus is used.

- A sample of the monomer is frozen.
- The frozen sample is then slowly warmed in the cryostat.
- The temperature at which the first signs of melting are observed and the temperature at which the last solid melts are recorded to determine the melting range.

Viscosity Measurement

The viscosity of **Heptadecyl acrylate** can be measured using a viscometer, such as a cone-and-plate or a concentric cylinder viscometer.

- A sample of the monomer is placed in the viscometer.
- The apparatus applies a defined shear stress or shear rate to the liquid.
- The resulting shear rate or shear stress is measured.
- The viscosity is then calculated from these parameters. The measurement is typically performed at a controlled temperature (e.g., 25 °C).

Refractive Index Measurement

The refractive index of a liquid monomer is typically determined using an Abbe refractometer.

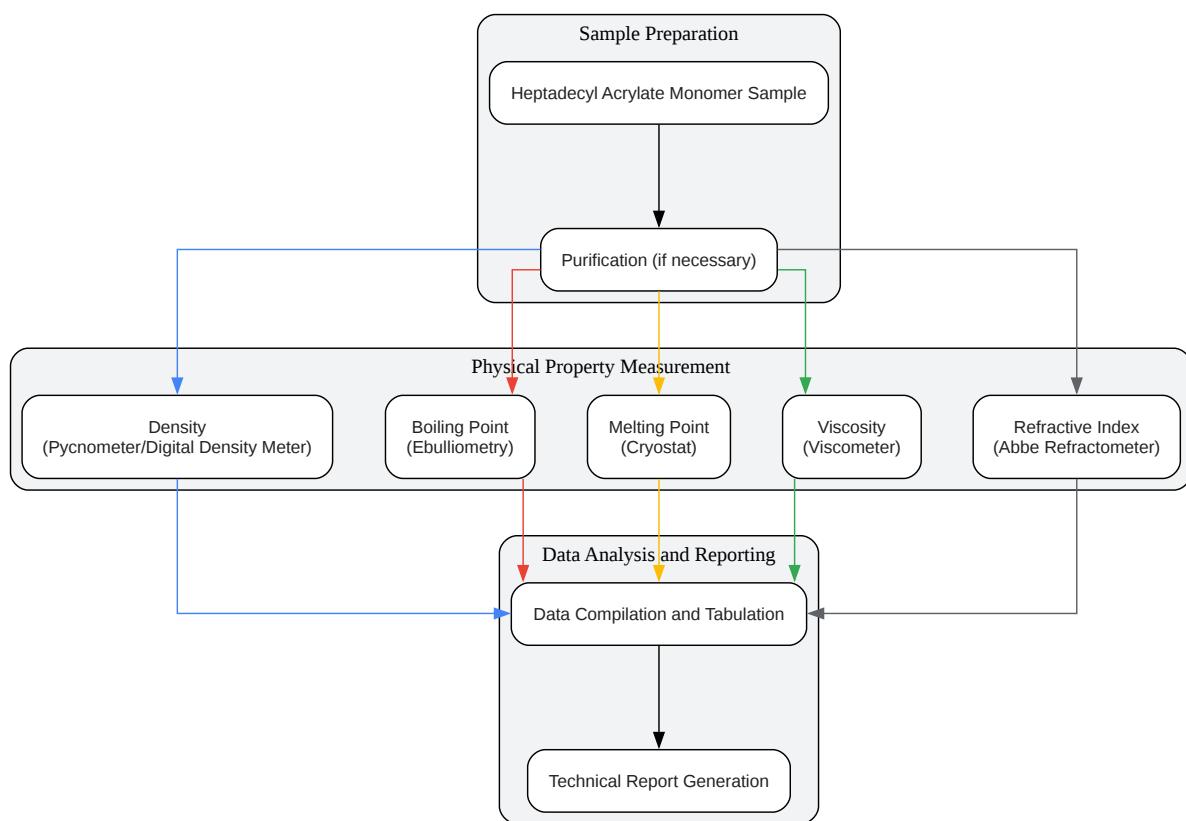
- A few drops of **Heptadecyl acrylate** are placed on the prism of the refractometer.
- The prism is closed, and a light source is directed through the sample.

- The user looks through the eyepiece and adjusts the instrument until the boundary line between the light and dark regions is sharp and centered.
- The refractive index is then read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Mandatory Visualizations

Logical Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the comprehensive characterization of the physical properties of **Heptadecyl acrylate** monomer.

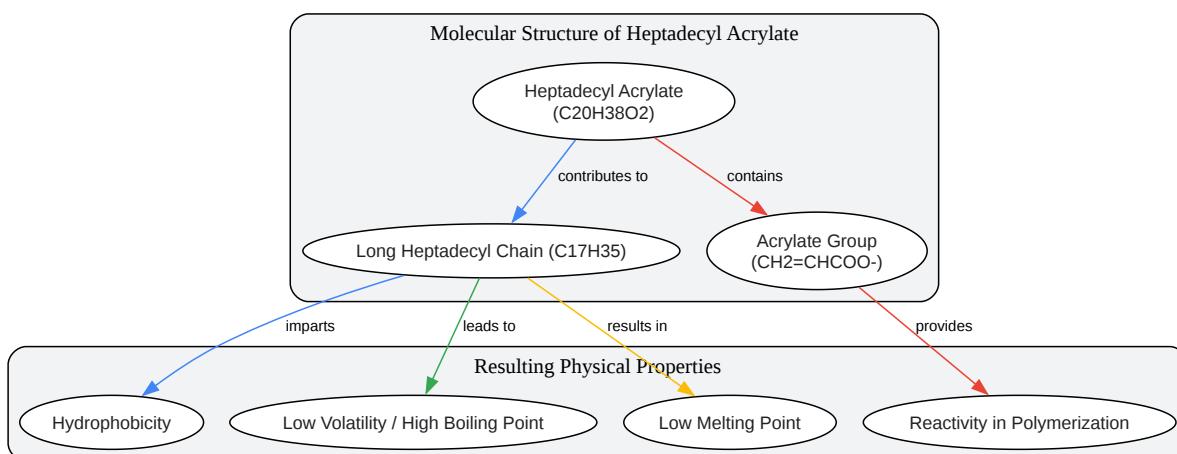


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Caption: Workflow for Physical Property Characterization.

Relationship Between Molecular Structure and Physical Properties

This diagram illustrates the conceptual relationship between the molecular structure of **Heptadecyl acrylate** and its key physical properties.



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Caption: Structure-Property Relationship.

Conclusion

The physical properties of **Heptadecyl acrylate** monomer are integral to its application in polymer science and material development. Its long alkyl chain imparts significant hydrophobicity and a low melting point, while the acrylate functionality provides a reactive site for polymerization.^[3] This unique combination of characteristics allows for the synthesis of polymers with desirable properties such as flexibility, water resistance, and adhesion. The data

and methodologies presented in this guide serve as a valuable resource for researchers and professionals working with this versatile monomer.

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